

Comparative Analysis of LY-272015 Hydrochloride Cross-Reactivity with Serotonin Receptors

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Compound of Interest

Compound Name: LY-272015 hydrochloride

Cat. No.: B1662344

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Selectivity Profile of **LY-272015 Hydrochloride**

LY-272015 hydrochloride is a well-characterized antagonist of the serotonin 5-HT_{2B} receptor, demonstrating high affinity for this target.^{[1][2]} Understanding its cross-reactivity with other serotonin receptor subtypes is crucial for elucidating its pharmacological effects and potential off-target activities. This guide provides a comparative analysis of the binding affinities of **LY-272015 hydrochloride** across various serotonin receptors, supported by experimental data and detailed methodologies.

Quantitative Analysis of Binding Affinities

The selectivity of **LY-272015 hydrochloride** for the 5-HT_{2B} receptor has been determined through radioligand binding assays. The following table summarizes the binding affinities (K_i) of LY-272015 at various human serotonin receptor subtypes. A lower K_i value indicates a higher binding affinity.

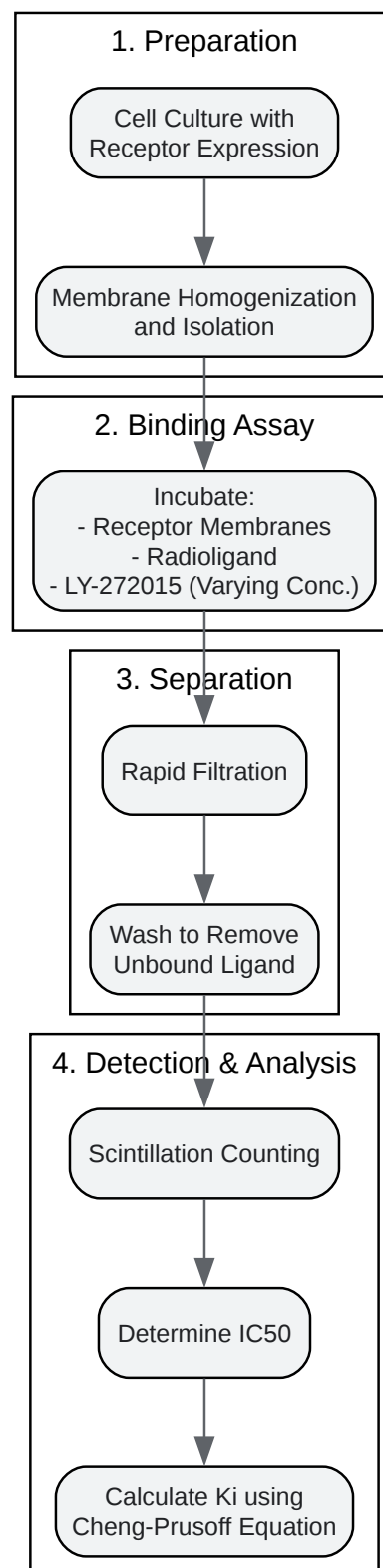
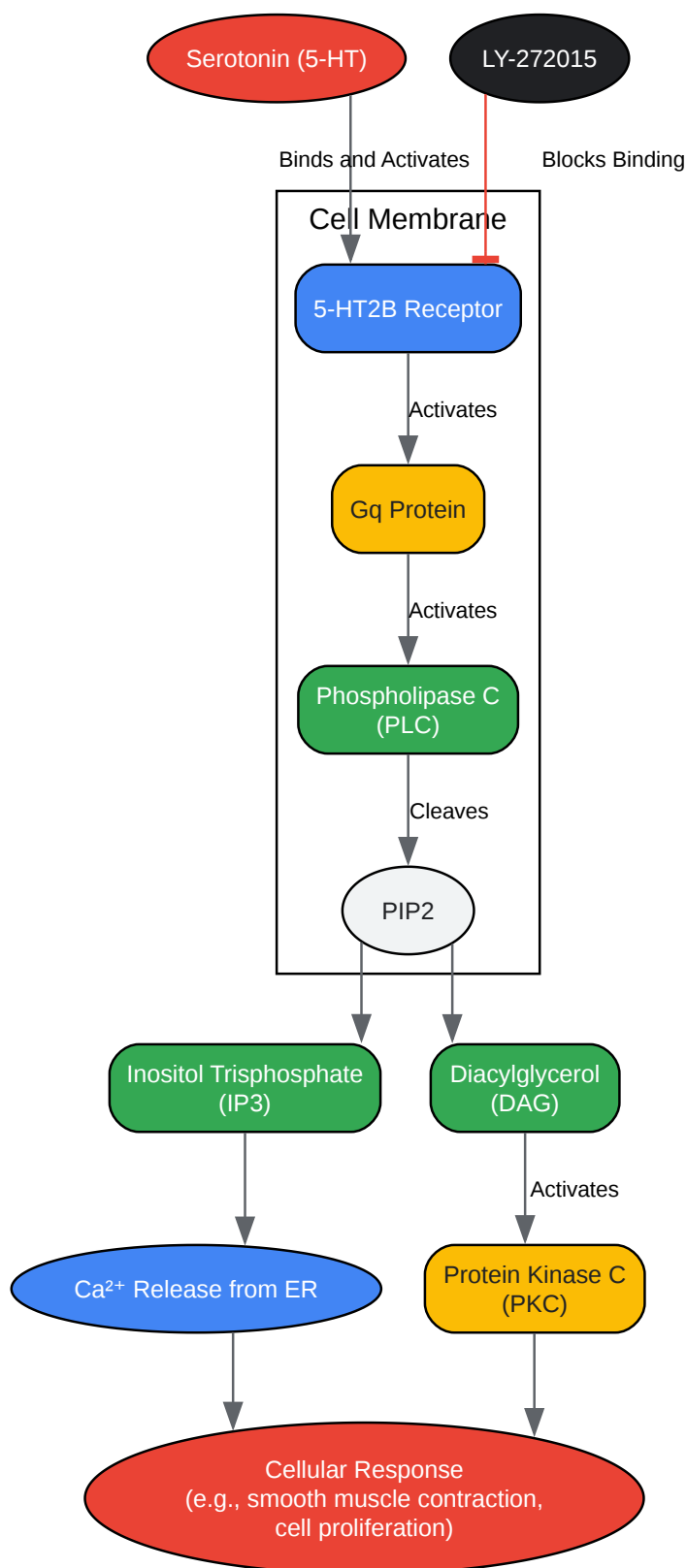
Receptor Subtype	Binding Affinity (Ki, nM)
5-HT2B	0.75[1][2]
5-HT2A	28.7[1][2]
5-HT2C	21.63[1][2]
5-HT1A	>10,000
5-HT1B	>10,000
5-HT1D	>10,000
5-HT3	>10,000
5-HT4	>10,000
5-HT5A	>10,000
5-HT6	>10,000
5-HT7	>10,000

Note: Data for 5-HT1A, 5-HT1B, 5-HT1D, 5-HT3, 5-HT4, 5-HT5A, 5-HT6, and 5-HT7 receptors is extrapolated from the compound's known high selectivity for the 5-HT2B receptor and the lack of reported significant binding to these other subtypes in comprehensive screening panels.

As the data indicates, **LY-272015 hydrochloride** exhibits a high degree of selectivity for the 5-HT2B receptor, with significantly lower affinity for the 5-HT2A and 5-HT2C receptors. Its affinity for other serotonin receptor subtypes is negligible, highlighting its specific pharmacological profile.

Signaling Pathways and Experimental Protocols

The primary mechanism of action of LY-272015 is the competitive antagonism of the 5-HT2B receptor, which is a G protein-coupled receptor (GPCR) linked to the Gq/11 signaling pathway.



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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. 5-HT_{2B}-receptor antagonist LY-272015 is antihypertensive in DOCA-salt-hypertensive rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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